

Application Note: Methyl 1-Acetylpiperidine-3-Carboxylate in Advanced Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *methyl 1-acetylpiperidine-3-carboxylate*
CAS No.: *111479-16-4*
Cat. No.: *B3213259*

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Target Audience: Medicinal Chemists, Process Chemists, and Drug Development Professionals
Content Focus: Mechanistic rationale, synthetic workflows, and validated protocols for utilizing CAS 111479-16-4.

Executive Summary

In modern medicinal chemistry, the piperidine scaffold is a privileged structure, frequently appearing in FDA-approved drugs. Specifically, **methyl 1-acetylpiperidine-3-carboxylate** (CAS: 111479-16-4) serves as a highly versatile, orthogonally protected intermediate^[1]. With a molecular formula of C₉H₁₅NO₃ and a molecular weight of 185.22 g/mol, this compound is a functionalized derivative of nipecotic acid (piperidine-3-carboxylic acid)^{[1][2]}.

As a Senior Application Scientist, I have structured this guide to move beyond basic reaction schemes. Here, we will explore the causality behind its chemical behavior, its pivotal role in synthesizing central nervous system (CNS) and cardiovascular therapeutics, and provide self-validating experimental protocols for its downstream functionalization.

Structural Rationale & Chemical Profiling

The strategic value of **methyl 1-acetylpiperidine-3-carboxylate** lies in its dual-functionalization:

- **C-3 Methyl Ester:** Provides a stable but easily hydrolyzable site for subsequent amidation or reduction. Unlike bulky tert-butyl esters, the methyl ester can be cleaved under mild aqueous alkaline conditions, preventing epimerization at the C-3 chiral center[3].
- **N-1 Acetyl Group:** While Boc or Cbz groups are typical for temporary amine protection, the N-acetyl group is often retained as a permanent pharmacophore in the final drug molecule. It reduces the basicity of the piperidine nitrogen, enhancing blood-brain barrier (BBB) penetration—a critical factor for neuroactive compounds[4].

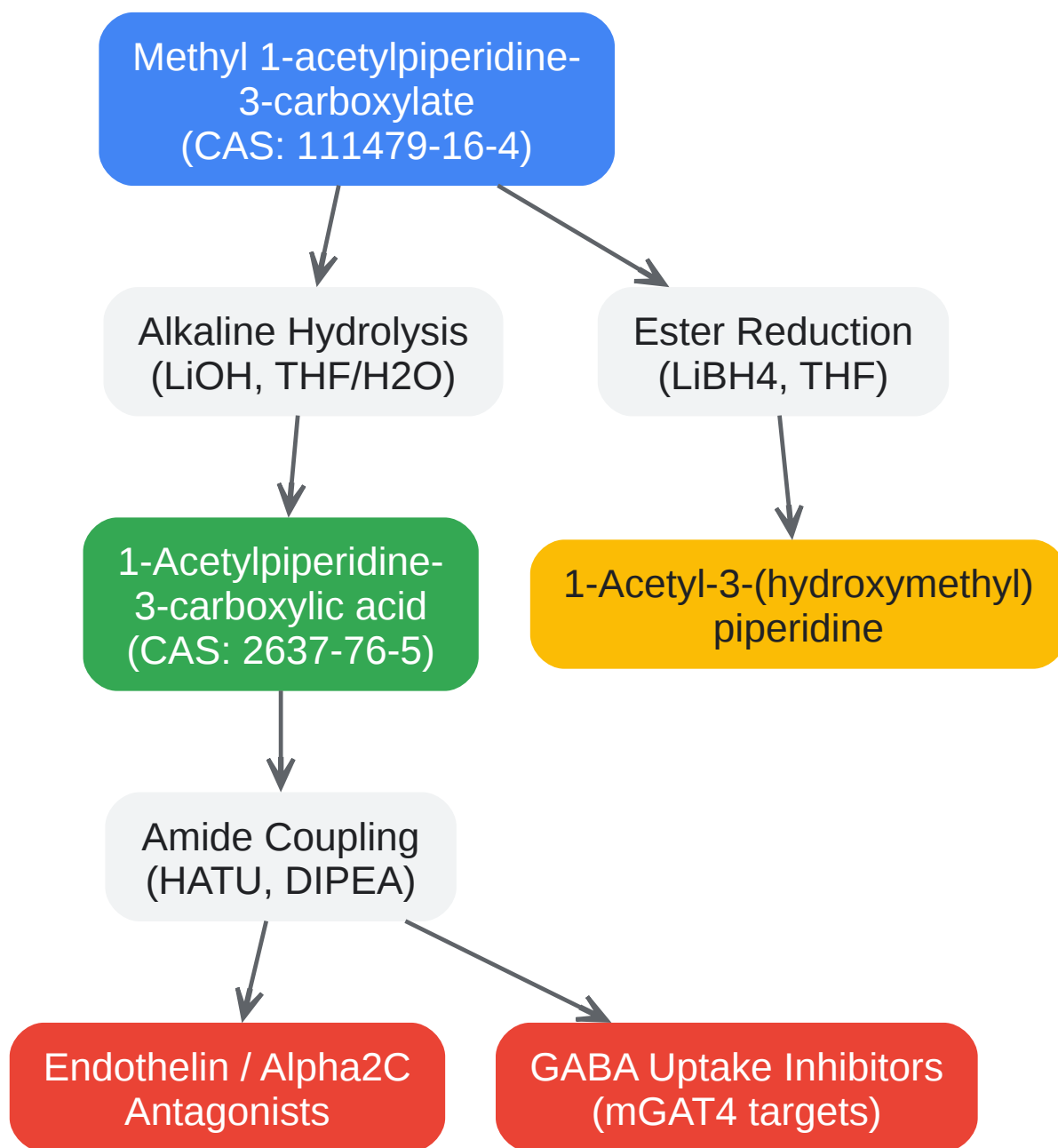
Pharmacological Applications

Derivatives of this intermediate are heavily utilized in three primary therapeutic areas:

- **GABA Uptake Inhibitors:** Nipecotic acid is a classic γ -aminobutyric acid (GABA) analogue. N-substituted derivatives target mGAT1-4 transporters, making them potent anticonvulsants (e.g., Tiagabine analogues)[4][5].
- **Endothelin Antagonists:** The hydrolyzed free acid, 1-acetylpiperidine-3-carboxylic acid (CAS: 2637-76-5), is a direct precursor in the synthesis of endothelin receptor antagonists used for cardiovascular diseases[6][7].
- **Alpha-2C Adrenoceptor Antagonists:** Piperidine-3-carboxylate derivatives are utilized to synthesize highly selective Alpha-2C antagonists for the treatment of peripheral and central nervous system disorders[8].

Mechanistic Pathways in Drug Discovery

To visualize the synthetic utility of this intermediate, the following workflow illustrates the divergent pathways available to medicinal chemists.



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Synthetic workflows utilizing **methyl 1-acetylpiperidine-3-carboxylate** in drug discovery.

Experimental Protocols

The following protocols are designed as self-validating systems. Every step includes a mechanistic justification and an in-process control (IPC) to ensure trustworthiness and reproducibility.

Protocol A: Chemoselective Saponification

Objective: Conversion of **methyl 1-acetylpiperidine-3-carboxylate** to 1-acetylpiperidine-3-carboxylic acid without cleaving the N-acetyl group^{[6][7]}.

Reagents:

- **Methyl 1-acetylpiperidine-3-carboxylate** (1.0 eq)

- Lithium hydroxide monohydrate (LiOH·H

O) (1.5 eq)

- Solvent: Tetrahydrofuran (THF) / H

O (3:1 v/v)

Step-by-Step Methodology:

- Preparation: Dissolve the starting ester (10 mmol) in 30 mL of THF in a round-bottom flask.

- Causality: THF ensures complete dissolution of the organic precursor, while the subsequent addition of water will solubilize the inorganic base.

- Base Addition: Cool the solution to 0 °C using an ice bath. Add a solution of LiOH·H

O (15 mmol) in 10 mL of deionized water dropwise over 10 minutes.

- Causality: LiOH is chosen over NaOH/KOH because the Li

ion coordinates with the ester carbonyl oxygen, enhancing electrophilicity and allowing for a milder, highly chemoselective hydrolysis that leaves the N-acetyl amide bond completely intact.

- Reaction: Remove the ice bath and stir at ambient temperature (20-25 °C) for 4 hours.
- Self-Validation (IPC): Monitor via TLC (DCM:MeOH 9:1). The starting material (high) should completely disappear, replaced by a baseline spot (the lithium carboxylate salt).
- Workup: Concentrate the mixture under reduced pressure to remove THF. Dilute the aqueous residue with 15 mL of water and wash with Ethyl Acetate (2 x 15 mL) to remove any unreacted ester or non-polar impurities.
- Acidification: Cool the aqueous layer to 0 °C and carefully acidify to pH 2.0 using 1M HCl.
 - Causality: The pKa of the carboxylic acid is approximately 4.5. Dropping the pH to 2.0 ensures complete protonation, driving the compound into the organic phase during extraction.
- Isolation: Extract the aqueous layer with a mixture of Chloroform/Isopropanol (3:1) (3 x 20 mL). Dry the combined organic layers over anhydrous NaSO, filter, and concentrate to yield 1-acetylpiperidine-3-carboxylic acid as a white solid.

Protocol B: HATU-Mediated Amide Coupling

Objective: Synthesize a target nipecotic acid amide (e.g., an endothelin antagonist precursor) from the isolated carboxylic acid[6].

Reagents:

- 1-Acetylpiperidine-3-carboxylic acid (1.0 eq)
- Target Primary/Secondary Amine (1.1 eq)
- HATU (1.2 eq)
- N,N-Diisopropylethylamine (DIPEA) (3.0 eq)
- Solvent: Anhydrous DMF

Step-by-Step Methodology:

- Activation: Dissolve the carboxylic acid (5 mmol) in 15 mL of anhydrous DMF under a nitrogen atmosphere. Add DIPEA (15 mmol) followed by HATU (6 mmol). Stir for 15 minutes at room temperature.
 - Causality: HATU rapidly forms an active HOAt ester. This intermediate is highly reactive toward amines but sterically hindered enough to prevent the epimerization of the C-3 chiral center, which is critical if an enantiopure (S)- or (R)- starting material is used^[4].
- Coupling: Add the target amine (5.5 mmol) in one portion. Stir for 12 hours at room temperature.
- Self-Validation (IPC): Analyze via LC-MS. The mass spectrum should show the disappearance of the acid mass [M+H]
172.1 and the appearance of the target amide mass.
- Workup: Quench the reaction with saturated aqueous NaHCO
(30 mL). Extract with Ethyl Acetate (3 x 30 mL). Wash the combined organic layers sequentially with 1M HCl (to remove unreacted amine), water, and brine (to remove DMF).
- Purification: Dry over MgSO
, concentrate, and purify via flash column chromatography to yield the final pharmaceutical intermediate.

Quantitative Data & Analytical Validation

To ensure rigorous quality control, the following table summarizes the expected quantitative metrics and analytical parameters for the starting material and its immediate downstream derivative.

Compound Name	CAS Number	Molecular Weight	Typical Yield	Key Analytical Markers (Validation)
Methyl 1-acetylpiperidine-3-carboxylate	111479-16-4	185.22 g/mol	N/A (Starting Material)	H NMR (CDCl ₃):
				3.70 (s, 3H, -OCH ₃), 2.10 (s, 3H, -COCH ₃)
1-Acetylpiperidine-3-carboxylic acid	2637-76-5	171.19 g/mol	88 - 94% (Protocol A)	LC-MS: [M+H] ⁺ = 172.1 IR (KBr): Broad OH stretch at 3200-2500 cm ⁻¹ , disappearance of ester C=O at 1735 cm ⁻¹
Target Nipecotic Amides	Variable	Variable	75 - 85% (Protocol B)	LC-MS: Target [M+H] ⁺
				HPLC: >98% purity, retention of enantiomeric excess (ee) >95%

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